

# Comprehensive Safety and Handling Guide for 4-Chloro-3-cyanopyridine

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## Compound of Interest

Compound Name: 4-Chloro-3-cyanopyridine

Cat. No.: B120827

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For researchers, scientists, and professionals in drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling **4-Chloro-3-cyanopyridine**, including detailed operational and disposal plans.

## Chemical Profile:

Property	Value
Chemical Name	4-Chloro-3-cyanopyridine
Synonyms	4-chloropyridine-3-carbonitrile, 4-chloro-nicotinonitrile
CAS Number	89284-61-7
Molecular Formula	C <sub>6</sub> H <sub>3</sub> CIN <sub>2</sub>
Molecular Weight	138.55 g/mol [1]

## Hazard Identification and Personal Protective Equipment (PPE)

**4-Chloro-3-cyanopyridine** is classified as a substance that is harmful if swallowed, in contact with skin, or if inhaled. It can cause skin and serious eye irritation.[2] Therefore, stringent

adherence to PPE protocols is mandatory.

Recommended Personal Protective Equipment (PPE):

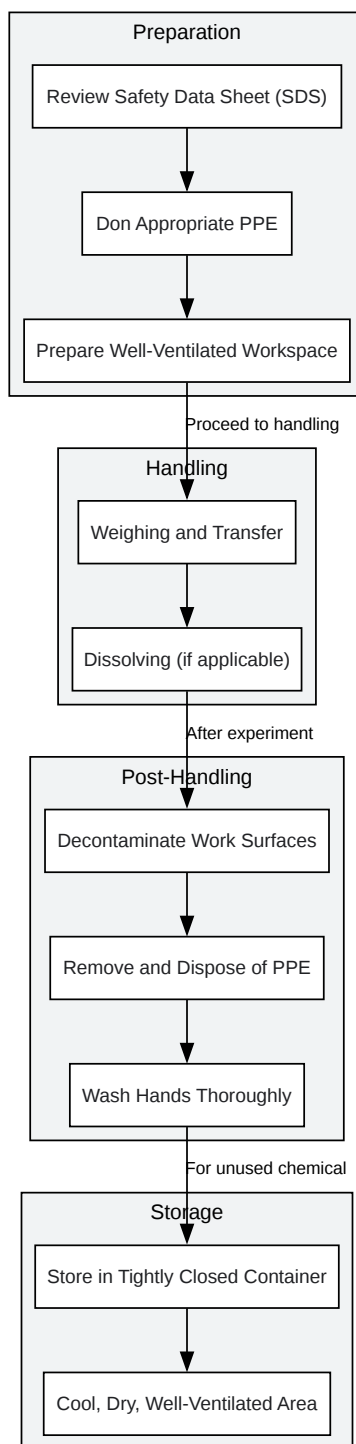
Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 (EU) or NIOSH (US)). <sup>[3]</sup> A face shield may be appropriate in some workplaces. <sup>[4]</sup>	To protect against splashes and dust particles that can cause serious eye irritation.
Hand Protection	Chemical-impermeable gloves (inspected prior to use). The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374. <sup>[3]</sup>	To prevent skin contact, as the substance is harmful upon dermal absorption.
Skin and Body Protection	A laboratory coat and close-toed footwear at a minimum. <sup>[4]</sup> For more extensive handling, fire/flammable resistant and impervious clothing is recommended. <sup>[3]</sup>	To protect against skin contact and potential splashes.
Respiratory Protection	Use only in a well-ventilated area. <sup>[2][4]</sup> If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used. <sup>[3]</sup>	To prevent inhalation of dust or vapors, which can be harmful.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **4-Chloro-3-cyanopyridine** is crucial to minimize risk.

Workflow for Handling **4-Chloro-3-cyanopyridine**:

## Workflow for Handling 4-Chloro-3-cyanopyridine



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Caption: Logical workflow for the safe handling of **4-Chloro-3-cyanopyridine**.

## Experimental Protocol: Weighing and Preparing a Solution

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for **4-Chloro-3-cyanopyridine**.
  - Ensure a chemical fume hood is operational and the workspace is clear.
  - Don all required PPE as specified in the table above.
- Weighing:
  - Use a calibrated analytical balance inside a fume hood.
  - To minimize dust formation, handle the solid material gently.
  - Use spark-proof tools for transfer.<sup>[3]</sup>
  - Weigh the desired amount of **4-Chloro-3-cyanopyridine** onto a weighing paper or into a suitable container.
- Solution Preparation:
  - Place the weighed solid into a clean, dry flask.
  - Slowly add the desired solvent while stirring in the fume hood.
  - Ensure the container is loosely covered during dissolution to prevent solvent evaporation while avoiding pressure build-up.
  - Once fully dissolved, the solution can be used for the intended application.

## Emergency and Disposal Plans

### Spill Cleanup Protocol:

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

Spill Size	Procedure
Small Spill	1. Evacuate personnel to a safe area.[3]2. Ensure adequate ventilation.[3]3. Wear appropriate PPE, including respiratory protection.[3]4. Use dry clean-up procedures and avoid generating dust.[2]5. Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal.[3]6. Clean the spill area with soap and water.[4]
Large Spill	1. Evacuate the area immediately.[3]2. Alert the appropriate emergency response team.3. Prevent the spill from entering drains.[3]

## First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[3]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[3][5]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[3]

### Waste Disposal Plan:

Proper disposal of **4-Chloro-3-cyanopyridine** and its containers is essential to prevent environmental contamination.

- Chemical Disposal: The material should be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[3] Do not discharge to sewer systems.[3]
- Contaminated Packaging: Containers can be triple-rinsed and offered for recycling or reconditioning. Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[3]

By adhering to these safety protocols and operational plans, researchers can handle **4-Chloro-3-cyanopyridine** with a high degree of safety, ensuring the well-being of laboratory personnel and the protection of the environment.

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## References

- 1. 4-Chloro-nicotinonitrile | C<sub>6</sub>H<sub>3</sub>CIN<sub>2</sub> | CID 13411112 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. chemicalbook.com [chemicalbook.com]
- 4. aksci.com [aksci.com]
- 5. fishersci.com [fishersci.com]
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